

Proper Disposal of Terlakiren: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: Terlakiren

Cat. No.: B1681263

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Disclaimer: This document provides general guidance for the proper disposal of **Terlakiren**, a research-grade chemical. Specific disposal procedures are dictated by local, state, and federal regulations, and the policies of your institution. Always consult your institution's Environmental Health and Safety (EHS) department and the supplier-specific Safety Data Sheet (SDS) for definitive disposal instructions.

Essential Safety and Logistical Information

As a potent, orally active renin inhibitor used in research, **Terlakiren** requires careful handling and disposal to ensure the safety of laboratory personnel and to prevent environmental contamination.^[1] While a specific, universally mandated disposal protocol for **Terlakiren** is not publicly available, the following procedures are based on established best practices for the disposal of investigational drugs and hazardous chemical waste in a laboratory setting.^{[2][3]}

Chemical and Physical Properties of Terlakiren

Understanding the properties of **Terlakiren** is crucial for its safe handling and disposal. The following table summarizes key data for this compound.

Property	Value	Source(s)
Chemical Formula	C ₃₁ H ₄₈ N ₄ O ₇ S	MedKoo Biosciences
Molecular Weight	620.8 g/mol	PubChem
CAS Number	119625-78-4	MedKoo Biosciences
Appearance	Solid (Powder)	N/A
Solubility	DMSO: 18.33 mg/mL (29.53 mM)	TargetMol
Storage	Powder: -20°C for up to 3 years. In solvent: -80°C for up to 1 year.	TargetMol

Experimental Protocols: General Disposal Procedures

The disposal of **Terlakiren**, like other investigational compounds, should follow a structured plan to manage waste from experimental use, including unused product, contaminated labware, and empty containers.^{[4][5]}

Step 1: Waste Identification and Segregation

The first critical step is to identify and segregate all waste streams contaminated with **Terlakiren**. Do not mix hazardous chemical waste with non-hazardous laboratory trash.

- **Unused/Expired Terlakiren:** Pure, unused, or expired **Terlakiren** should be disposed of in its original container if possible. This is considered a hazardous chemical waste.
- **Contaminated Labware (Solids):** This includes items such as gloves, pipette tips, centrifuge tubes, and contaminated bench paper. These items should be collected in a designated, clearly labeled hazardous waste container.
- **Contaminated Labware (Liquids):** Solutions containing **Terlakiren**, as well as the first rinse of any container that held the compound, must be collected as hazardous liquid waste. Do not dispose of these liquids down the drain.^[1]

- Sharps: Needles, syringes, or any other sharps contaminated with **Terlakiren** must be disposed of in a designated, puncture-resistant sharps container that is also labeled for hazardous chemical waste.

Step 2: Proper Waste Containment and Labeling

All waste must be stored in appropriate, compatible containers that are in good condition and have securely fitting lids.

- Container Selection: Use containers made of materials that are chemically resistant to the waste they hold. For liquid waste, secondary containment (such as a larger, shatter-proof container) is recommended to prevent spills.
- Labeling: All hazardous waste containers must be accurately and clearly labeled.^[4] Attach a hazardous waste tag provided by your institution's EHS department as soon as you begin accumulating waste in the container. The label should include:
 - The words "Hazardous Waste"
 - The full chemical name(s) of the contents (i.e., "**Terlakiren** waste")
 - The approximate concentration of the hazardous components
 - The date the waste was first added to the container
 - The Principal Investigator's name and lab location

Step 3: Storage of Hazardous Waste

Hazardous waste must be stored in a designated Satellite Accumulation Area (SAA) within the laboratory.^[4]

- The SAA should be located at or near the point of generation and under the control of the laboratory personnel.
- Keep waste containers closed at all times, except when adding waste.
- Segregate incompatible waste types to prevent dangerous chemical reactions.

Step 4: Arranging for Disposal

Once a waste container is full, or if you have unused **Terlakiren** to be disposed of, you must arrange for its collection by your institution's EHS department.

- Follow your institution's specific procedures for requesting a hazardous waste pickup.^{[1][4]}
- Do not attempt to dispose of the chemical waste yourself through standard trash or sewer systems.

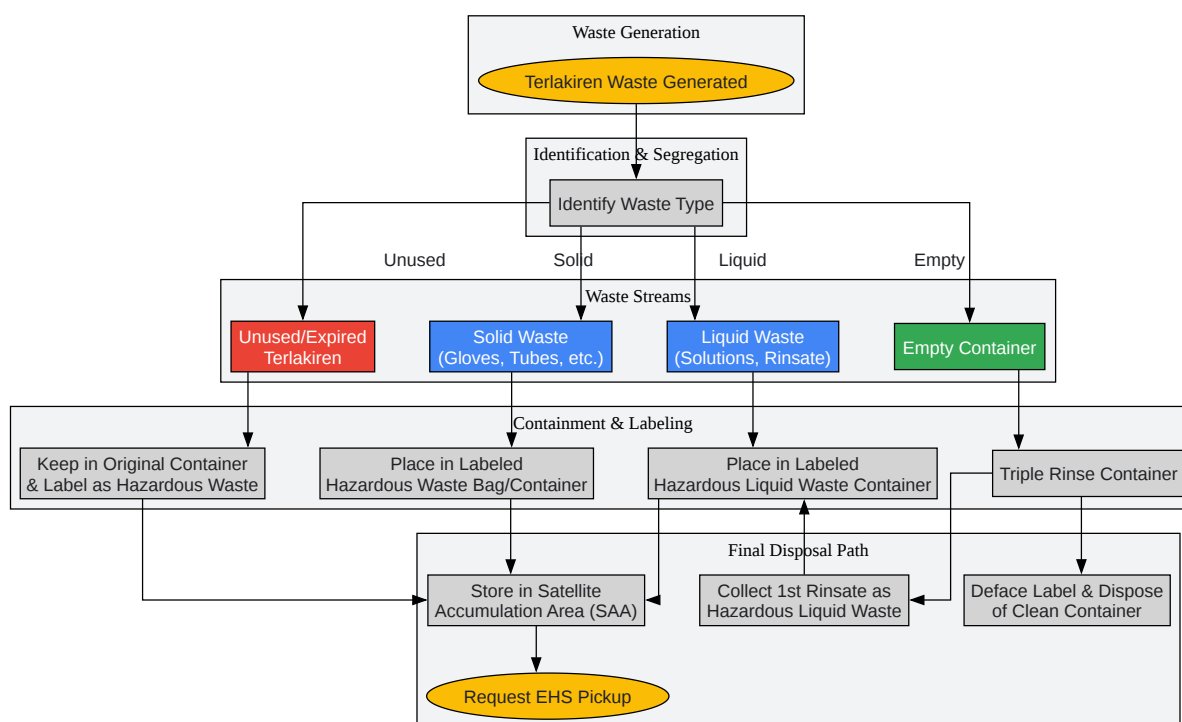
Step 5: Empty Container Disposal

Empty containers that once held **Terlakiren** must also be handled properly.

- Triple-rinse the empty container with a suitable solvent.
- Collect the first rinsate as hazardous liquid waste. Subsequent rinses may be permissible for drain disposal, but you must confirm this with your EHS department.
- After thorough rinsing, deface or remove the original label.
- Dispose of the clean, empty container according to your institution's guidelines for glass or plastic recycling or disposal.

Mandatory Visualization: Terlakiren Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Terlakiren** and associated waste materials.



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Caption: Workflow for the safe disposal of **Terlakiren** and related laboratory waste.

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